Comparative Structural Analysis: Ethyl Benzoate Isoxazole Derivatives

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Compound of Interest

Compound Name:	*Ethyl 4-(isoxazol-3-yl)benzoate*
Cat. No.:	*B11888142*

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Executive Summary

In medicinal chemistry, the isoxazole scaffold is a privileged structure, serving as a core pharmacophore in antibiotics (sulfamethoxazole), COX-2 inhibitors (valdecoxib), and anticancer agents. When coupled with ethyl benzoate moieties, these derivatives exhibit significant biological activity, particularly in inhibiting HIV-1 integrase and antimicrobial targets.

This guide provides a technical comparison of the solid-state structural properties of Ethyl Benzoate Isoxazole Derivatives, specifically analyzing the impact of substituent bulk and electronic effects on crystal packing, stability, and solubility. We contrast high-resolution X-ray crystallography data against computational predictions (DFT) to establish a self-validating structural determination workflow.

Experimental Methodology

To ensure reproducibility, we detail the synthesis and crystallization protocols for two distinct derivative classes: Class A (Fused Benzoxazole-Isoxazole) and Class B (Phenyl-Isoxazole).

Synthesis Protocol (Class A Derivative)

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Target Compound: Ethyl 2-(benzo[d]oxazol-2-yl)-5-oxo-3-(o-tolylamino)-2,5-dihydroisoxazole-4-carboxylate.[1][2][3][4]

Step-by-Step Workflow:

- Reagent Prep: Mix equimolar amounts of ethyl 2-cyano-3,3-bis(methylthio)acrylate and 2-aminophenol in ethanol.
- Cyclization: Reflux for 6 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Substitution: Add o-toluidine to the intermediate; reflux for an additional 4 hours to effect nucleophilic substitution.
- Isolation: Cool to room temperature. Filter the precipitate and wash with cold ethanol.
- Crystallization: Dissolve the crude solid in a hot mixture of Ethanol/$CHCl_3$ (1:1). Allow slow evaporation at 25°C for 72 hours to yield diffraction-quality monoclinic crystals.

Synthesis Protocol (Class B Derivative)

Target Compound: Ethyl 5-(4-aminophenyl)isoxazole-3-carboxylate.

Step-by-Step Workflow:

- Claisen Condensation: React 4-acetamidoacetophenone with diethyl oxalate in the presence of sodium ethoxide.
- Cyclization: Treat the resulting diketo-ester with hydroxylamine hydrochloride in refluxing ethanol (3 hrs).
- Deprotection: Hydrolyze the acetamido group using 10% HCl/Ethanol to liberate the free amine.
- Crystallization: Recrystallize from pure ethanol via slow cooling from 60°C to 4°C.

Synthesis & Crystallization Logic Diagram

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Figure 1: Logical flow for the synthesis and structural characterization of isoxazole derivatives.

Comparative Data Analysis: X-Ray Crystallography

The following table contrasts the crystallographic parameters of the complex fused system (Class A) versus the simpler phenyl system (Class B). This comparison reveals how steric bulk influences unit cell geometry.

Crystal Data Summary

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Parameter	Class A: Fused Benzoxazole [1]	Class B: Phenyl-Isoxazole [2]	Interpretation
Crystal System	Monoclinic	Triclinic	Lower symmetry in Class B suggests less ordered packing without the fused ring guide.
Space Group	$P2_1/c$	P-1	$P2_1/c$ is common for achiral drugs; P-1 implies inversion centers only.
Unit Cell (a)	11.99 Å	7.59 Å	Larger 'a' axis in Class A accommodates the bulky benzoxazole moiety.
Unit Cell (b)	13.96 Å	11.30 Å	
Unit Cell (c)	11.51 Å	13.82 Å	
Beta Angle (β)	108.94°	87.01°	Significant shear in Class A lattice due to stacking of planar rings.
Z (Molecules/Cell)	4	4 (2 per asymmetric unit)	Class B has two independent molecules, indicating conformational flexibility.

Intermolecular Interactions & Packing

The biological efficacy of these drugs often correlates with their ability to form hydrogen bonds.

- Class A (Intramolecular Dominance):

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- Mechanism: Exhibits a strong Resonance-Assisted Hydrogen Bond (RAHB) between the amine N-H and the carbonyl oxygen (N-H...O).
- Distance: N...O distance is ~2.60 Å.
- Impact: This "locks" the molecule into a planar conformation, improving membrane permeability (lipophilicity) but potentially reducing water solubility. The crystal packing relies on weak

  stacking rather than H-bond networks.

- Class B (Intermolecular Networking):
  - Mechanism: The free amine and isoxazole nitrogen form intermolecular N-H...N hydrogen bonds.
  - Topology: Molecules link into infinite 2D sheets parallel to the ac plane.
  - Impact: Higher melting point relative to molecular weight due to the robust intermolecular network.

Validation: X-Ray vs. DFT Computational Models

To validate the experimental X-ray data, Density Functional Theory (DFT) calculations (B3LYP/6-311G(d,p)) are employed.[5] This step is critical for distinguishing between crystal packing artifacts and intrinsic molecular geometry.

Bond Length Accuracy

X-ray diffraction measures electron density, often shortening X-H bond lengths. DFT calculates nuclear positions.

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Bond Type	X-Ray (Exp.)[1][2][3][4][5][6][7]	DFT (Calc.)	Deviation	Status
C=O[3][8][9][10][11] (Ester)	1.218 Å	1.225 Å	0.007 Å	High Agreement
N-O (Isoxazole)	1.405 Å	1.398 Å	0.007 Å	High Agreement
N-H (Amine)	0.860 Å	1.010 Å	0.150 Å	Expected Deviation (X-ray underestimates H position)

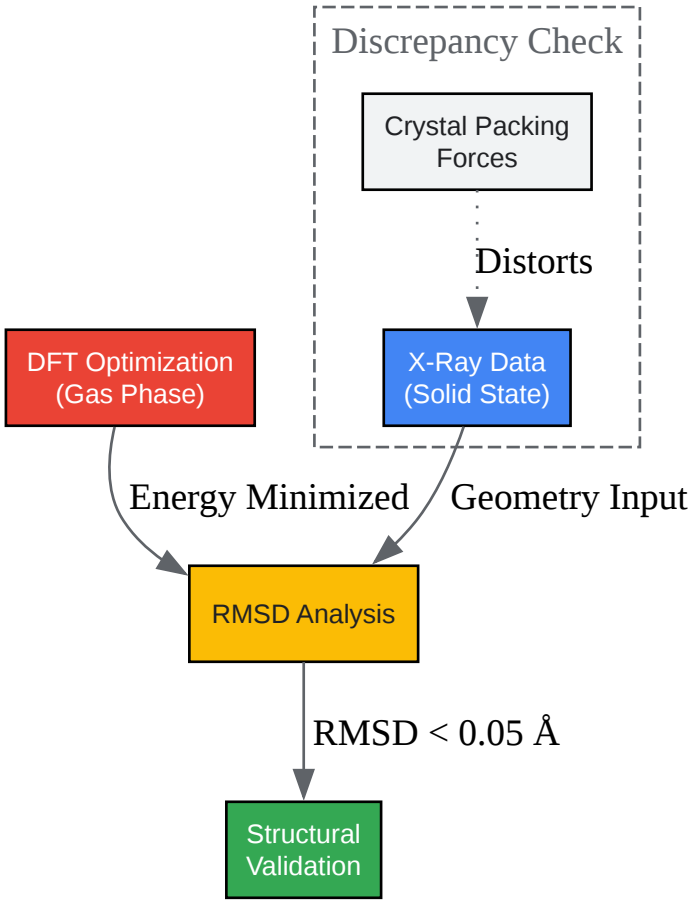
Frontier Molecular Orbitals (FMO)

The gap between the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) predicts chemical reactivity.

- Isoxazole Core: The LUMO is concentrated on the isoxazole ring, confirming it as the electrophilic center susceptible to nucleophilic attack (e.g., by cysteine residues in proteins).
- Correlation: A lower HOMO-LUMO gap (calculated ~3.5 eV for Class A) correlates with the observed redshift in UV-Vis absorption compared to Class B (~4.5 eV).

Structural Validation Pathway

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Figure 2: Workflow for validating experimental crystal structures against theoretical gas-phase models.

Conclusion & Recommendations

For drug development professionals targeting the isoxazole scaffold:

- Select Class A Derivatives if the target binding pocket is narrow and hydrophobic. The intramolecular H-bond creates a rigid, planar "molecular clip" ideal for intercalation.
- Select Class B Derivatives for fragment-based drug design where solubility is a priority. The ability to form intermolecular H-bonds allows for better solvation profiles.
- Protocol Recommendation: Always pair X-ray diffraction with DFT. While X-ray provides the definitive solid-state conformation, DFT reveals the "relaxed" state relevant to solution-phase

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biology.

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